

Dimetridazole regulatory status and global bans

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Compound Focus: Dimetridazole

CAS No.: 551-92-8

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Global Regulatory Status of Dimetridazole

Region/Jurisdiction	Regulatory Status	Key Reasons & Notes
European Union (EU)	Not Approved [1]	Banned due to concerns about carcinogenic residues; prohibited as a feed additive [2].
United Kingdom (GB)	Not Approved [1]	Listed as "Not approved" under the Veterinary Medicines Regulations (VMR) [1].
United States (USA)	Banned	The FDA bans its use in food-producing animals; the EPA lists it as a substance with "significant new uses" subject to reporting [3] [2].
Canada	Banned [2]	Use in food-producing animals is prohibited [2].
Other Regions	Variable	Use continues in some parts of Asia-Pacific, Africa, and Latin America where regulatory oversight may be more moderate [4].

Reasons for Regulatory Bans and Restrictions

The widespread bans in the EU, North America, and other developed regions are primarily based on two major concerns:

- **Carcinogenic and Mutagenic Potential:** The core reason for the bans is the suspicion that **Dimetridazole** may be carcinogenic. Regulatory agencies have determined that it poses an unacceptable risk due to the potential for harmful residues to remain in edible animal tissues (like meat and eggs), which could expose consumers to these risks [4] [2].
- **Inadequate Methods for Residue Control:** For a veterinary drug to be approved, regulators require a reliable method to detect and measure its residue levels to ensure they are below safe limits. For **Dimetridazole**, the available test methods have been deemed inadequate to guarantee consumer safety, which is a significant regulatory hurdle [2].

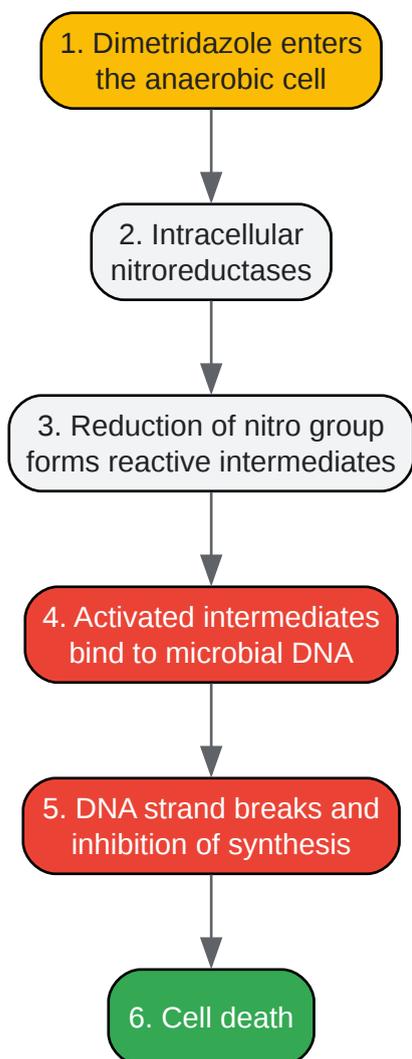
Analytical Detection Methodologies

Even though its use is banned, monitoring for illegal residues is crucial. **Dimetridazole** is an analytical standard used in forensic and toxicological testing [5]. Here are common experimental protocols for its detection:

- **Technique Selection:** Common techniques include **High-Performance Liquid Chromatography (HPLC)** and **Gas Chromatography-Mass Spectrometry (GC-MS)** [5].
- **Sample Preparation:** This typically involves homogenizing the tissue sample (e.g., poultry muscle, liver, or kidney), followed by an extraction step using organic solvents to isolate **Dimetridazole** and its metabolites from the sample matrix. A clean-up and concentration step is often necessary.
- **Instrumental Analysis:**
 - **GC-ECNI-MS:** Gas Chromatography with Electron Capture Negative Ionization Mass Spectrometry has been used for highly sensitive determination of **Dimetridazole** in tissues [5].
 - **LC-MS/MS:** Liquid Chromatography with Tandem Mass Spectrometry is now a gold standard for its high selectivity and sensitivity in confirming and quantifying drug residues.

Molecular Mechanism of Action

Dimetridazole is a nitroimidazole-class drug that works by targeting the DNA of anaerobic microorganisms. The following diagram illustrates its unique activation mechanism and bactericidal action.



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This mode of action is selectively toxic to anaerobic bacteria and protozoa because they possess the specific nitroreductase enzymes required to activate the drug [1].

Conclusion

In summary, the legal landscape for **Dimetridazole** is clear: it is a prohibited substance in food animal production across most of the developed world. Researchers and professionals should be aware that any current use is likely limited to non-food animals or regions with less stringent veterinary drug regulations.

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